

Core Identification and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chlorobenzyl bromide

CAS No.: 622-95-7

Cat. No.: B1630557

[Get Quote](#)

4-Chlorobenzyl bromide, a halogenated aromatic hydrocarbon, is a versatile building block in organic synthesis. Its reactivity is primarily centered around the benzylic bromide, making it an excellent substrate for nucleophilic substitution reactions.

CAS Number: 622-95-7[1][2][3][4][5][6][7][8]

Synonyms:

- α -Bromo-4-chlorotoluene[2]
- 1-(Bromomethyl)-4-chlorobenzene[6][8]
- p-Chlorobenzyl bromide[8]

Physicochemical Data Summary

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ BrCl	[3][8][9]
Molecular Weight	205.48 g/mol	[1][5][8]
Appearance	White to off-white crystalline solid or powder	[2]
Melting Point	46-52 °C	[3][5][7][9][10]
Boiling Point	124 °C at 20 mmHg	[11]
Solubility	Insoluble in water	[10]
SMILES String	Clc1ccc(CBr)cc1	[5][9]
InChI Key	KQNBRMUBPRGXSL-UHFFFAOYSA-N	[5][8][9]

Safety and Handling: A Self-Validating System

Due to its hazardous nature, strict adherence to safety protocols is paramount when handling **4-Chlorobenzyl bromide**. It is classified as a corrosive substance that can cause severe skin burns and eye damage.[2][5][12][13] It is also a lachrymator, meaning it irritates the eyes and causes tearing.

Hazard Identification:

- GHS Pictogram: GHS05 (Corrosion)[1][5]
- Signal Word: Danger[1][5][12][13]
- Hazard Statements: H314 (Causes severe skin burns and eye damage), H290 (May be corrosive to metals)[1][2][5][13]

Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Chemical safety goggles and a face shield are essential.[1]

- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[1]
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors, especially when handling the powder outside of a fume hood.[1]

Handling and Storage:

- Handle in a well-ventilated area, preferably within a chemical fume hood.[13][14]
- Store in a cool, dry, and well-ventilated place away from incompatible materials such as bases and strong oxidizing agents.[14]
- Keep the container tightly closed and store under an inert atmosphere.[13][14]

Synthesis of 4-Chlorobenzyl Bromide

A common and reliable method for the laboratory-scale synthesis of **4-Chlorobenzyl bromide** is the free-radical bromination of 4-chlorotoluene. This reaction is typically initiated by light or a radical initiator.

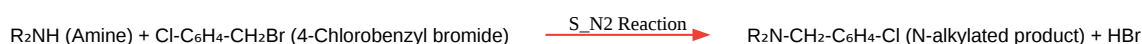
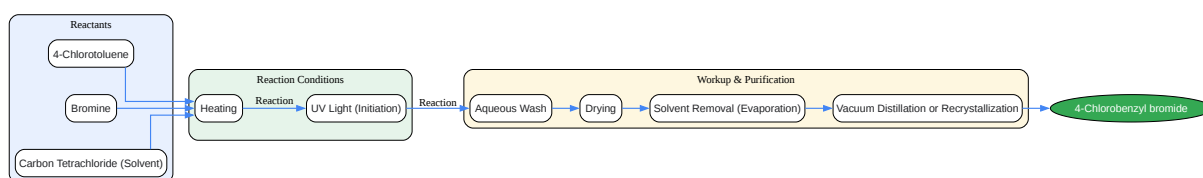
Experimental Protocol: Free-Radical Bromination of 4-Chlorotoluene[13]

- Reaction Setup: In a two-necked flask equipped with a reflux condenser and a dropping funnel, dissolve 0.2 moles of 4-chlorotoluene in five times its volume of dry carbon tetrachloride.
- Initiation: Heat the mixture to boiling. Irradiate the flask with a 500-watt photolamp to initiate the reaction.
- Bromine Addition: Slowly add 0.205 moles of dry bromine dropwise. The rate of addition should be controlled so that the solution remains nearly colorless. The reaction is typically complete within 30 minutes to 2 hours.
- Workup: After the reaction is complete, cool the solution and wash it sequentially with ice water and an ice-cold aqueous sodium bicarbonate solution.

- Drying and Solvent Removal: Dry the organic layer with magnesium sulfate and remove the carbon tetrachloride under reduced pressure.
- Purification: The crude product can be purified by vacuum distillation (boiling point 124 °C at 20 mmHg) or by recrystallization from ethanol or petroleum ether to yield the final product.

[11]

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: General scheme for the N-alkylation of an amine.

Analytical Characterization

The identity and purity of **4-Chlorobenzyl bromide** can be confirmed using standard analytical techniques.

- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic peaks for the C-H stretching of the aromatic ring and the CH₂ group, as well as C-Cl and C-Br stretching

vibrations.

- Mass Spectrometry (MS): The mass spectrum will exhibit a molecular ion peak corresponding to the molecular weight of the compound, along with characteristic fragmentation patterns.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Will show a singlet for the benzylic protons (CH_2) and signals in the aromatic region for the protons on the benzene ring.
 - ^{13}C NMR: Will show distinct signals for the benzylic carbon and the carbons of the aromatic ring.

References

- PrepChem. (n.d.). Preparation of **4-chlorobenzyl bromide**. Retrieved from [\[Link\]](#)
- Chemsrc. (n.d.). **4-Chlorobenzyl bromide**. Retrieved from [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). The Role of 4-Chloro-2-Fluorobenzyl Bromide in Modern Pharmaceutical Synthesis. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). **4-Chlorobenzyl bromide**. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Efficient Organic Synthesis with 2-Chlorobenzyl Bromide: A Key Building Block. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [4-Chlorobenzyl bromide 97 622-95-7 \[sigmaaldrich.com\]](#)

- [2. 4-Chlorobenzyl Bromide | 622-95-7 | TCI AMERICA \[tcichemicals.com\]](#)
- [3. parchem.com \[parchem.com\]](#)
- [4. buildingblock.bocsci.com \[buildingblock.bocsci.com\]](#)
- [5. 4-Chlorobenzyl bromide 97 622-95-7 \[sigmaaldrich.com\]](#)
- [6. 4-Chlorobenzyl bromide - Safety Data Sheet \[chemicalbook.com\]](#)
- [7. 4-Chlorobenzyl bromide | CAS#:622-95-7 | Chemsrce \[chemsrc.com\]](#)
- [8. 4-Chlorobenzyl bromide \[webbook.nist.gov\]](#)
- [9. Bromure de 4-chlorobenzyle, 98 %, Thermo Scientific Chemicals 100 g | Buy Online \[thermofisher.com\]](#)
- [10. 4-Chlorobenzyl bromide | 622-95-7 \[chemicalbook.com\]](#)
- [11. prepchem.com \[prepchem.com\]](#)
- [12. fishersci.com \[fishersci.com\]](#)
- [13. tcichemicals.com \[tcichemicals.com\]](#)
- [14. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [Core Identification and Chemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1630557/docs#core-identification-and-chemical-properties\]](https://www.benchchem.com/product/b1630557/docs#core-identification-and-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)